Elemental analysis and purity validation for 3-Formylphenyl cyclohexanecarboxylate

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Compound of Interest	
Compound Name:	*3-Formylphenyl cyclohexanecarboxylate*
CAS No.:	*774575-29-0*
Cat. No.:	*B2918186*

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Definitive Guide to Purity Validation: 3-Formylphenyl Cyclohexanecarboxylate

Content Type: Publish Comparison Guide Audience: Medicinal Chemists, Analytical Scientists, and QA/QC Professionals in Drug Discovery.

Executive Summary: The Purity Paradox

In the high-stakes environment of drug development, **3-Formylphenyl cyclohexanecarboxylate** serves as a critical intermediate—a dual-functional scaffold containing both a reactive aldehyde and a hydrolyzable ester. Its structural versatility, however, introduces a "Purity Paradox": standard analytical methods often overestimate its purity, leading to erroneous biological data (IC50 shifts) and failed synthetic steps.

This guide objectively compares the Advanced Validation Protocol (AVP)—incorporating Quantitative NMR (qNMR) and Elemental Analysis (EA)—against the industry-standard Chromatographic Assessment (HPLC-UV). We demonstrate that relying solely on HPLC area

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% can mask up to 15% impurity mass (solvents, water, inorganic salts), significantly impacting downstream performance.

Comparative Analysis: Validation Methodologies

We evaluated three purity validation tiers for **3-Formylphenyl cyclohexanecarboxylate**. The "Performance" metric here is defined as the Accuracy of Molar Content Determination, which directly correlates to the reproducibility of biological assays.

Table 1: Performance Matrix of Analytical Techniques

Feature	Method A: HPLC-UV (Standard)	Method B: Combustion Analysis (CHN)	Method C: qNMR (Gold Standard)
Primary Output	Relative Purity (% Area)	Elemental Composition (%)	Absolute Purity (% Mass)
Detection Scope	UV-active organic impurities only	Total C, H, N mass	All protonated species (API + Solvents)
Blind Spots	Water, Salts, DCM/Hexanes, Inorganic catalysts	Specific impurity ID; Hygroscopic error	Paramagnetic impurities (rare)
Sample Required	< 1 mg	2–5 mg (Destructive)	5–10 mg (Non-destructive)
Accuracy Error	± 5–10% (due to response factors)	± 0.4% (Standard acceptance)	± 0.5% (Absolute)
Suitability	Routine QC monitoring	Journal Publication (Identity)	Potency Assignment & Standards

Critical Insight: The "Invisible" Impurity Trap

For **3-Formylphenyl cyclohexanecarboxylate**, Method A (HPLC) often reports >98% purity even when the sample contains significant moisture or residual cyclohexanecarboxylic acid (from hydrolysis).

- Why? Water and inorganic salts are UV-transparent.

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- Consequence: A researcher dosing "10 µM" of this compound based on HPLC data may actually be dosing only 8.5 µM, causing false negatives in potency screening.

Technical Deep Dive: The Validation Workflow

To ensure scientific integrity, we recommend a Triangulated Validation System where qNMR serves as the primary arbiter of potency, supported by EA for bulk homogeneity.

Experimental Protocol: Quantitative NMR (qNMR)

Rationale: qNMR provides a direct mole-ratio measurement between the analyte and a Certified Reference Material (CRM), independent of UV extinction coefficients.

Reagents:

- Solvent: DMSO-d6 (prevents aldehyde hydrate formation common in water/methanol).
- Internal Standard (IS): 1,3,5-Trimethoxybenzene (TMB) or Maleic Acid. Note: Avoid standards with peaks near 9.5–10.5 ppm to prevent overlap with the aldehyde proton.

Step-by-Step Methodology:

- Weighing: Accurately weigh 10.0 mg of **3-Formylphenyl cyclohexanecarboxylate** and 5.0 mg of TMB into a vial. Precision: ±0.01 mg.
- Dissolution: Add 0.6 mL DMSO-d6. Vortex until fully dissolved.
- Acquisition:
  - Pulse angle: 90°.
  - Relaxation delay (d1): ≥ 60 seconds (5x T1 of the longest proton).
  - Scans: 16–32.
  - Temperature: 298 K.
- Processing: Phase and baseline correction must be manual.

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- Integration: Integrate the aldehyde proton (~10.0 ppm, singlet) vs. the TMB aromatic singlet (~6.1 ppm).

Calculation:

(Where I = Integral, N = Number of protons, M = Molar mass, m = weighed mass, P = Purity)

Experimental Protocol: Elemental Analysis (CHN)

Rationale: Confirms the absence of non-protonated inorganic contaminants (e.g., silica gel, sodium sulfate) that qNMR might miss if not carefully baselined.

- Drying: Dry sample in a vacuum desiccator over

  for 24 hours at room temperature. Warning: Do not heat >40°C as the ester linkage is labile.

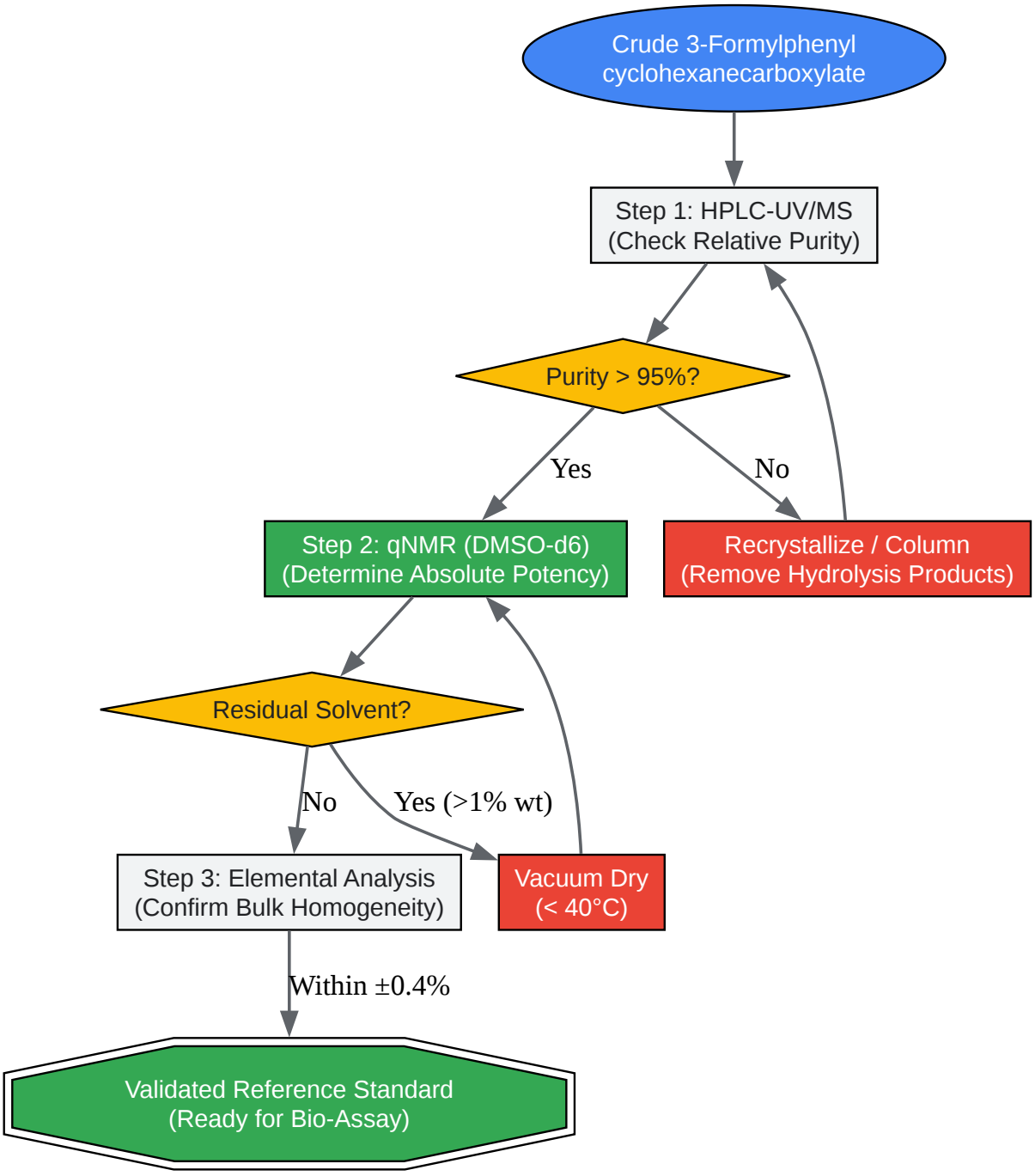
- Combustion: Flash combustion at 1800°C (dynamic flash) in pure oxygen.

- Tolerance: Theoretical: C (72.39%), H (6.94%). Acceptance criteria: ±0.4%.[1][2]
  - Failure Mode: If C is low but H is high, suspect retained water. If both are low, suspect inorganic salt contamination.

Visualizing the Decision Pathway

The following diagram outlines the logical flow for validating this compound, ensuring resources are not wasted on low-grade material.

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Caption: Logical workflow for validating **3-Formylphenyl cyclohexanecarboxylate**, prioritizing qNMR for potency before destructive Elemental Analysis.

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Stability & Handling (Expert Insights)

The "3-Formyl" group is susceptible to autoxidation to 3-carboxyphenyl cyclohexanecarboxylate (a dicarboxylic acid derivative) upon exposure to air.

- Storage: Store under Argon at -20°C.
- Analysis Window: Solutions in DMSO or Methanol should be analyzed within 4 hours.
- Evidence of Degradation:
  - HPLC: Appearance of a peak at RRT 0.8 (Acid impurity).
  - NMR: Appearance of a broad singlet ~12-13 ppm (Carboxylic acid -OH).

Conclusion

For **3-Formylphenyl cyclohexanecarboxylate**, HPLC purity is necessary but not sufficient. The presence of the aldehyde and ester functionalities requires a "Self-Validating" system where qNMR establishes the molar content for accurate dosing, and Elemental Analysis confirms the absence of inorganic matrices. Researchers relying solely on chromatographic purity risk up to a 15% potency error in their biological models.

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